

# Safe handling and storage procedures for 1,3,5-Trifluorobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3,5-Trifluorobenzene

Cat. No.: B1201519

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## Technical Support Center: 1,3,5-Trifluorobenzene

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **1,3,5-Trifluorobenzene**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3,5-Trifluorobenzene**?

A1: **1,3,5-Trifluorobenzene** is a highly flammable liquid and vapor.<sup>[1][2][3][4][5]</sup> It can cause skin and serious eye irritation.<sup>[1][3][5]</sup> Inhalation may lead to respiratory irritation.<sup>[1][3][5][6]</sup> It is also harmful if swallowed.<sup>[1]</sup>

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

A2: When handling **1,3,5-Trifluorobenzene**, it is crucial to wear appropriate PPE to prevent exposure. This includes:

- Eye Protection: Safety glasses with side-shields or goggles.<sup>[6]</sup>
- Face Protection: A face shield may be necessary for splash-prone activities.<sup>[6]</sup>
- Hand Protection: Chemical-resistant gloves.<sup>[6]</sup>

- Skin and Body Protection: A lab coat, and additional protective clothing as needed to prevent skin contact.<sup>[1]</sup>
- Respiratory Protection: Use only in a well-ventilated area, such as a fume hood.<sup>[1]</sup> If ventilation is inadequate, a suitable respirator should be used.

Q3: What are the proper storage conditions for **1,3,5-Trifluorobenzene**?

A3: Store **1,3,5-Trifluorobenzene** in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1][2][7]</sup> It should be stored away from heat, sparks, open flames, and other ignition sources.<sup>[1][2][7]</sup> The storage area should be a designated flammables area.<sup>[6]</sup> Ground and bond containers when transferring material to prevent static discharge.<sup>[2][6][7]</sup>

Q4: What materials are incompatible with **1,3,5-Trifluorobenzene**?

A4: Avoid contact with strong oxidizing agents.<sup>[1][6]</sup>

## Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Action
Irritation to skin or eyes after handling.	Direct contact with the chemical.	For Skin: Immediately flush the affected area with plenty of water for at least 15 minutes. [6] Remove contaminated clothing. If irritation persists, seek medical attention.[1] For Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.[1][6]
Dizziness or respiratory irritation.	Inhalation of vapors.	Immediately move to an area with fresh air.[6][7] If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[6]
Accidental spill.	Improper handling or container failure.	Evacuate the area and remove all ignition sources.[1][5] Ventilate the area. Use personal protective equipment. For small spills, absorb with an inert material such as sand, dry lime, or soda ash and place in a sealed container for disposal.[1][6] Prevent the spill from entering drains.[5]
Fire involving 1,3,5-Trifluorobenzene.	Exposure to ignition sources.	Use carbon dioxide, dry chemical powder, or alcohol-resistant foam to extinguish the fire.[2][6] Water spray can be used to cool fire-exposed containers, but a straight

stream of water may be ineffective.[6]

## Quantitative Data

### Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>3</sub> [1][3][8]
Molecular Weight	132.08 g/mol [3]
Appearance	Colorless liquid[1][3]
Boiling Point	75-76 °C[1][2][6]
Melting Point	-5.5 °C[1][2][6]
Density	1.277 g/mL at 25 °C[1][2][6]
Flash Point	-7 °C (closed cup)[6]
Solubility in Water	Insoluble[1][2]

## Experimental Protocols

### Representative Protocol: Synthesis of 1,3,5-Trifluorobenzene

This protocol describes the synthesis of **1,3,5-Trifluorobenzene** from 1,3,5-trichlorobenzene.

#### Materials:

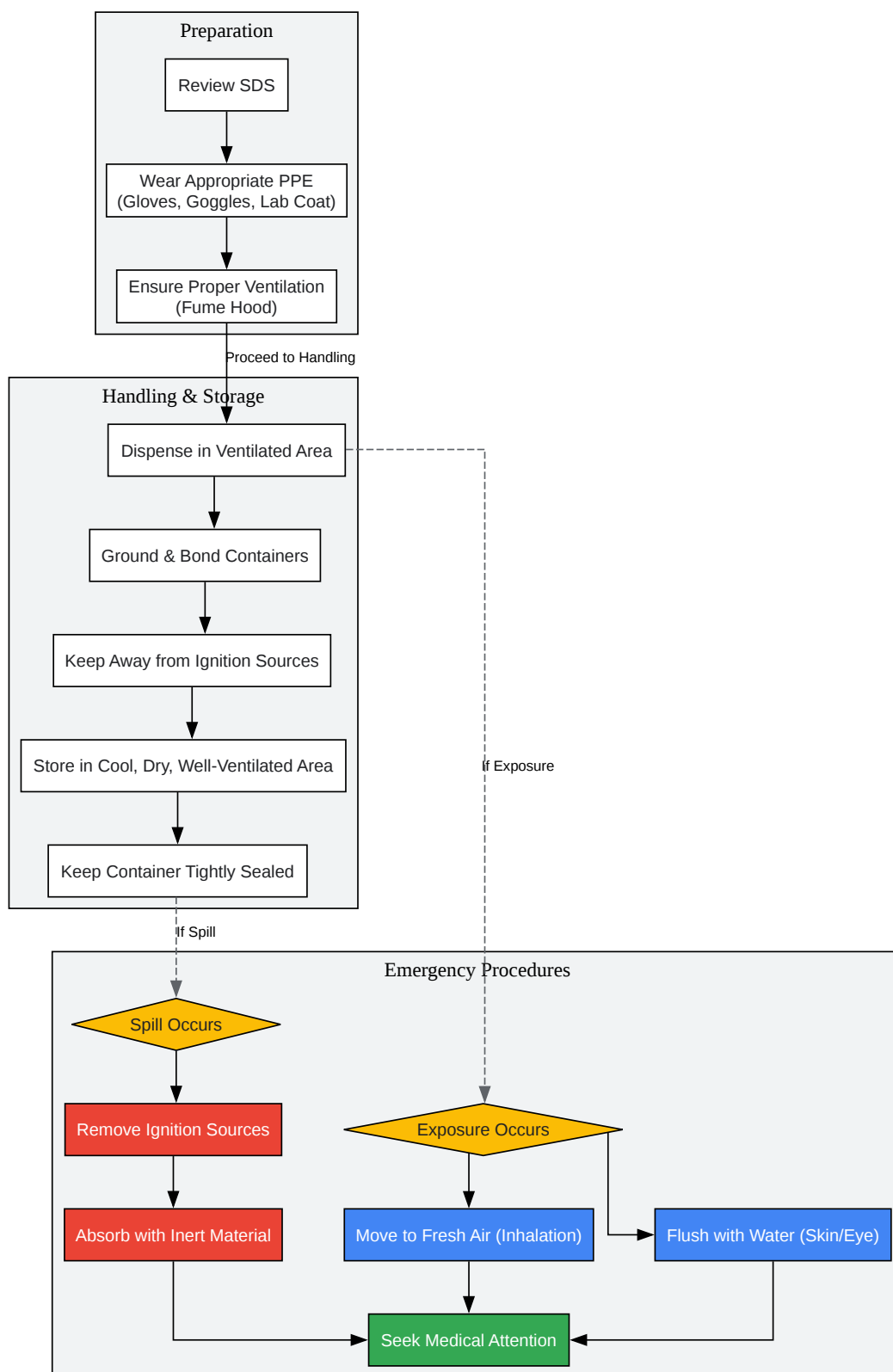
- 1,3,5-trichlorobenzene
- Anhydrous potassium fluoride
- Phase transfer catalyst
- Solvent (e.g., sulfolane)

- Petroleum ether
- Water

#### Procedure:

- In a reaction flask, combine the solvent, anhydrous potassium fluoride, a phase transfer catalyst, and crude 1,3,5-trichlorobenzene.[\[7\]](#)
- Heat the mixture to reflux for 6-14 hours.[\[7\]](#)
- After the reaction is complete, remove the solvent by vacuum distillation.[\[7\]](#)
- Subject the residue to steam distillation with water.[\[7\]](#)
- Extract the distillate with petroleum ether.[\[7\]](#)
- Remove the petroleum ether by rotary evaporation.[\[7\]](#)
- Collect the final product, **1,3,5-Trifluorobenzene**, by vacuum distillation.[\[7\]](#)

## Visual Workflow



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Caption: Logical workflow for the safe handling and storage of **1,3,5-Trifluorobenzene**.

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- To cite this document: BenchChem. [Safe handling and storage procedures for 1,3,5-Trifluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201519#safe-handling-and-storage-procedures-for-1-3-5-trifluorobenzene]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)